

2-Methylpentyl Acetate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylpentyl acetate

Cat. No.: B1584834

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **2-methylpentyl acetate**, a significant organic compound with applications in various scientific fields. This document covers its fundamental chemical identifiers, physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and key safety information.

Chemical Identity and Synonyms

2-Methylpentyl acetate is an organic ester with a characteristic fruity odor. Its unique chemical structure and properties make it a subject of interest in chemical research and development.

- CAS Number: 7789-99-3[1]
- Molecular Formula: C₈H₁₆O₂[1]
- Molecular Weight: 144.21 g/mol [1]

The compound is also known by several synonyms, which are crucial for comprehensive literature and database searches.

Common Synonyms:[1]

- Acetic acid, 2-methylpentyl ester

- 2-Methylamyl acetate
- 1-Pentanol, 2-methyl-, acetate
- Acetic acid, 2-methylamyl ester
- 2-methyl-1-pentyl acetate

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-methylpentyl acetate** is essential for its application in experimental settings. The following table summarizes its key quantitative data.

Property	Value	Reference
Boiling Point	160 °C	[1][2]
Density	0.87 g/cm ³	[1]
Flash Point	46.7 °C	[1]
Refractive Index	1.4060-1.4090	[1]
LogP	1.98570	[1]
Melting Point	-80.9 °C (estimate)	[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-methylpentyl acetate** are critical for reproducible research. This section outlines standard experimental protocols.

Synthesis via Fischer Esterification

2-Methylpentyl acetate can be synthesized using the Fischer esterification method, which involves the acid-catalyzed reaction of 2-methyl-1-pentanol with acetic acid.[3][4][5] This reversible reaction is typically driven towards the product side by using an excess of one of the reactants or by removing water as it is formed.[3][4]

Materials:

- 2-Methyl-1-pentanol
- Glacial acetic acid
- Concentrated sulfuric acid (catalyst)
- Anhydrous sodium sulfate
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Diethyl ether (or other suitable extraction solvent)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine 2-methyl-1-pentanol and a molar excess of glacial acetic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while cooling the flask in an ice bath.
- Equip the flask with a reflux condenser and heat the mixture to reflux for 1-2 hours.
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the excess acid), and finally with brine.

- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent and purify the crude **2-methylpentyl acetate** by fractional distillation, collecting the fraction boiling around 160 °C.

Analysis by Gas Chromatography (GC)

Gas chromatography is a standard analytical technique for assessing the purity of **2-methylpentyl acetate** and for its quantitative determination.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a Flame Ionization Detector (FID).
- Column: A polar capillary column, such as one with a polyethylene glycol (wax) stationary phase (e.g., CP-Wax 52 CB), is suitable for separating acetate esters.[\[6\]](#)
- Carrier Gas: Nitrogen or Helium.[\[6\]](#)[\[7\]](#)
- Injector Temperature: 250 °C.[\[6\]](#)
- Detector Temperature: 275 °C.[\[6\]](#)
- Oven Temperature Program: An initial temperature of 50 °C, held for a few minutes, followed by a ramp of 10 °C/min to 200 °C.[\[6\]](#)

Sample Preparation:

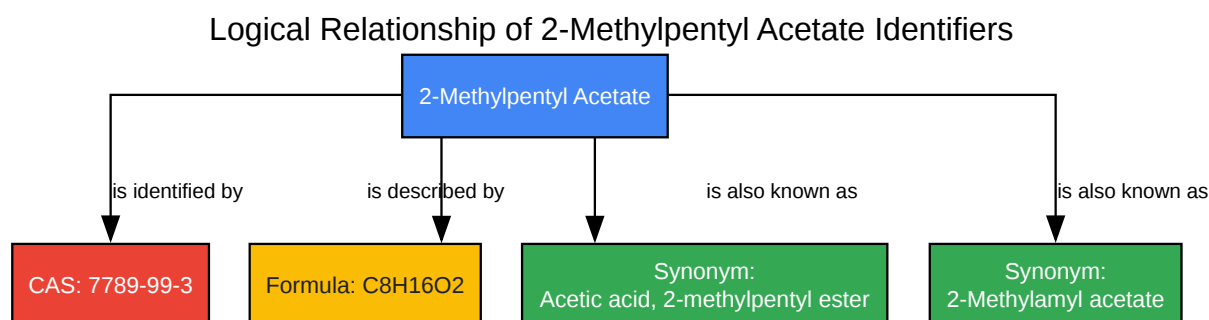
- Dilute a small amount of the **2-methylpentyl acetate** sample in a suitable solvent, such as ethanol or acetone.
- Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.

Data Analysis:

The retention time of the peak corresponding to **2-methylpentyl acetate** is used for qualitative identification. The peak area is proportional to the concentration and is used for quantitative analysis.

Visualization of Chemical Identifiers

The following diagram illustrates the logical relationship between the key identifiers of **2-methylpentyl acetate**.



[Click to download full resolution via product page](#)

Caption: Key identifiers for **2-methylpentyl acetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. 2-Methylpentyl Acetate [myskinrecipes.com]
- 3. Fischer Esterification [organic-chemistry.org]
- 4. athabascau.ca [athabascau.ca]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- 6. agilent.com [agilent.com]
- 7. Fatty Acid Methyl Ester analysis by Gas Chromatography [sigmaaldrich.com]
- To cite this document: BenchChem. [2-Methylpentyl Acetate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1584834#2-methylpentyl-acetate-cas-number-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com